

Proper Disposal of 1-Cyclohexylethanol: A Guide for Laboratory Professionals

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Compound of Interest

Compound Name: **1-Cyclohexylethanol**

Cat. No.: **B074718**

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This document provides essential safety and logistical information for the proper disposal of **1-Cyclohexylethanol**, ensuring compliance with safety protocols and environmental regulations. The following procedures are designed for researchers, scientists, and drug development professionals.

Immediate Safety and Hazard Information

1-Cyclohexylethanol is a combustible liquid that is harmful in contact with skin and can cause serious skin and eye irritation.^{[1][2][3]} It is classified as a hazardous waste, primarily due to its ignitability.^{[4][5]} Proper handling and disposal are crucial to mitigate risks.

Key Hazard Information:

- Physical Hazards: Combustible liquid.^{[3][5]} Containers may explode when heated.
- Health Hazards: Harmful in contact with skin.^{[1][2][3]} Causes skin irritation and serious eye irritation.^{[1][2][3]}

Personal Protective Equipment (PPE)

Before handling **1-Cyclohexylethanol**, ensure the following personal protective equipment is used to prevent exposure:

- Eye and Face Protection: Wear safety glasses with side-shields conforming to EN166 or NIOSH-approved goggles.^{[3][6]}

- Skin Protection: Use impervious clothing and handle with chemical-resistant gloves.[1][6]
Always inspect gloves before use and use proper removal techniques to avoid skin contact.
[6]
- Respiratory Protection: In case of insufficient ventilation, use a suitable respirator with a type ABEK (EN14387) filter.[5]

Spill Management Protocol

In the event of a spill, follow these procedures immediately:

- Evacuate and Ventilate: Evacuate non-essential personnel from the spill area. Ensure adequate ventilation to disperse vapors.[1][6]
- Eliminate Ignition Sources: Remove all sources of ignition, such as open flames, sparks, and hot surfaces.[1][3]
- Containment: Prevent further leakage or spillage if it is safe to do so. Do not allow the chemical to enter drains or waterways.[1][6]
- Cleanup: Soak up the spill with an inert absorbent material (e.g., sand, vermiculite).
- Collection and Disposal: Collect the absorbent material and contaminated soil into a suitable, closed, and properly labeled container for disposal as hazardous waste.[3][6]

Operational Disposal Plan

Disposal of **1-Cyclohexylethanol** must be handled as hazardous waste in compliance with local, state, and federal regulations.[1][4] Do not pour **1-Cyclohexylethanol** down the drain.[3][4][6]

Step-by-Step Disposal Procedure:

- Segregation: Keep waste **1-Cyclohexylethanol** separate from other chemical waste streams to avoid unwanted reactions.
- Containerization: Place the waste in a designated, leak-proof, and sealable container.[7] The container must be chemically compatible with the alcohol.

- Labeling: Clearly label the container with "Hazardous Waste" and the full chemical name: "**1-Cyclohexylethanol**".
- Storage: Store the sealed waste container in a cool, dry, and well-ventilated area designated for hazardous waste.^[6] Ensure it is kept away from sources of ignition.^[3]
- Professional Disposal: Arrange for collection by a licensed hazardous waste disposal company.^{[7][8]} These companies are equipped to transport and process chemical waste in accordance with environmental regulations.

Quantitative Data for 1-Cyclohexylethanol

The following table summarizes key quantitative properties of **1-Cyclohexylethanol**.

Property	Value	Source
Molecular Formula	C ₈ H ₁₆ O	[2][6]
Molecular Weight	128.21 g/mol	[2][5]
Boiling Point	189 °C	[5]
Flash Point	73 °C (163.4 °F) - closed cup	[5]
Density	0.928 g/mL at 25 °C	[5]
Water Hazard Class (WGK)	2 (Hazardous to water)	[5]

Disposal Workflow Diagram

The following diagram illustrates the logical steps for the safe disposal of **1-Cyclohexylethanol**.

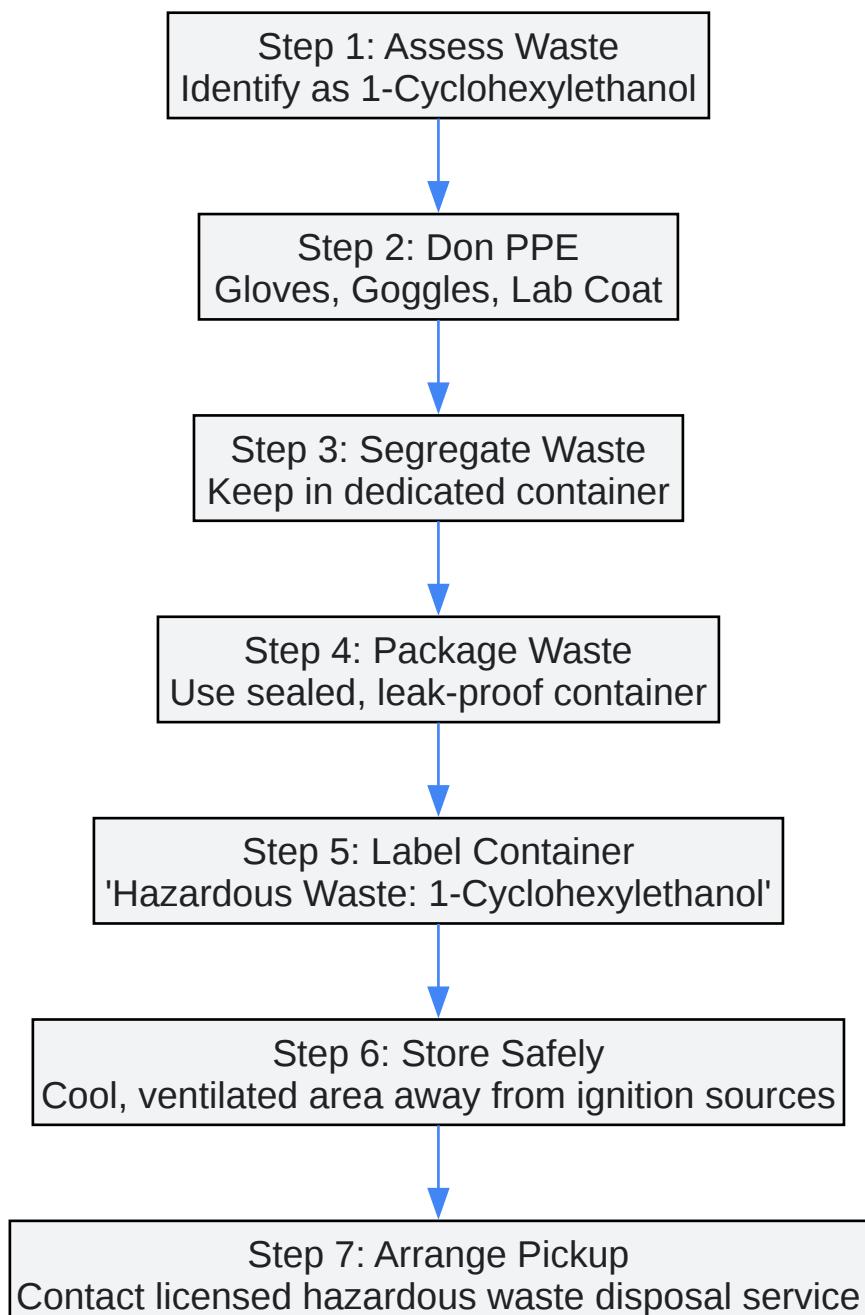


Figure 1. 1-Cyclohexylethanol Disposal Workflow

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Caption: Disposal workflow for **1-Cyclohexylethanol**.

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